

Potential Therapeutic Applications of Methionyl-Methionine Dipeptides: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Met-D-Met-OH*

Cat. No.: *B1353304*

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Abstract

This technical guide provides a comprehensive overview of the current but limited understanding of the potential therapeutic applications of methionyl-methionine dipeptides, with a focus on isomers containing both L-methionine and D-methionine residues. While research into the specific dipeptide **H-Met-D-Met-OH** is sparse, this document synthesizes available data on related methionyl-methionine diastereomers and the biological roles of their constituent amino acids to extrapolate potential areas of therapeutic investigation. This guide includes a summary of chemical properties, discusses potential mechanisms of action based on related compounds, and outlines hypothetical experimental workflows for future research. The included visualizations aim to provide a conceptual framework for further investigation into this class of dipeptides.

Introduction

Methionine, an essential sulfur-containing amino acid, is crucial for numerous metabolic processes, including protein synthesis and the production of S-adenosylmethionine (SAME), a universal methyl donor. While L-methionine is the biologically active enantiomer in protein synthesis, D-methionine can also be utilized by many organisms through enzymatic conversion to L-methionine.^[1] Dipeptides, composed of two amino acids, can exhibit unique biological activities distinct from their individual constituent amino acids, often with improved stability and bioavailability.

The dipeptide **H-Met-D-Met-OH**, and its related isomers, represent an under-explored area of research. This document aims to collate the sparse existing information and provide a forward-looking perspective on their potential therapeutic applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of methionyl-methionine dipeptides is fundamental for any therapeutic development. The available data for different isomers is summarized below.

Property	H-D-Met-D-Met-OH	H-Met-Met-OH (L-L isomer)	H-Met-OH (L-Methionine)
CAS Number	89680-20-6[2]	7349-78-2[3][4]	63-68-3[5]
Molecular Formula	C10H20N2O3S2	C10H20N2O3S2	C5H11NO2S
Molecular Weight	280.41 g/mol	280.4 g/mol	149.2 g/mol
Appearance	Data not available	Solid, Colorless to off-white	White powder
Storage Temperature	-15°C	4°C, protect from light	Desiccate at -20°C
Solubility	Data not available	Data not available	H2O: 16.67 mg/mL (111.72 mM; requires sonication)

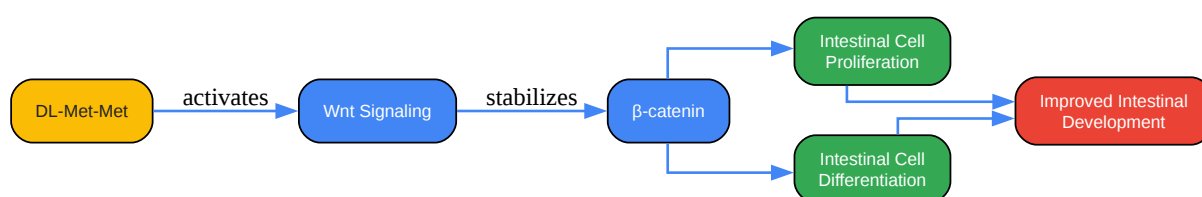
Potential Therapeutic Applications and Mechanisms of Action

Direct evidence for the therapeutic applications of **H-Met-D-Met-OH** is currently unavailable in the scientific literature. However, based on the known biological roles of L- and D-methionine and studies on related dipeptides, several potential areas of investigation can be proposed.

Nutritional Supplementation and Improved Bioavailability

Studies on DL-methionyl-DL-methionine have shown its potential as a nutritional supplement in aquaculture and for domestic pigeons, where it can improve intestinal development. The dipeptide form may offer advantages in terms of stability and absorption compared to free methionine. The presence of the D-enantiomer can be beneficial as it can be converted to L-methionine in vivo.

A potential mechanism involves the activation of the Wnt/ β -catenin signaling pathway, which is crucial for intestinal cell proliferation and differentiation.



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Caption: Hypothetical activation of Wnt/ β -catenin pathway by DL-Met-Met.

Antioxidant and Cytoprotective Effects

L-methionine is a precursor to glutathione, a major intracellular antioxidant. Dipeptides containing methionine could potentially serve as a source of this amino acid, thereby supporting cellular antioxidant defenses. The presence of a D-amino acid might confer resistance to enzymatic degradation, prolonging its circulation and potential effects.

Neuromodulatory and Neuroprotective Roles

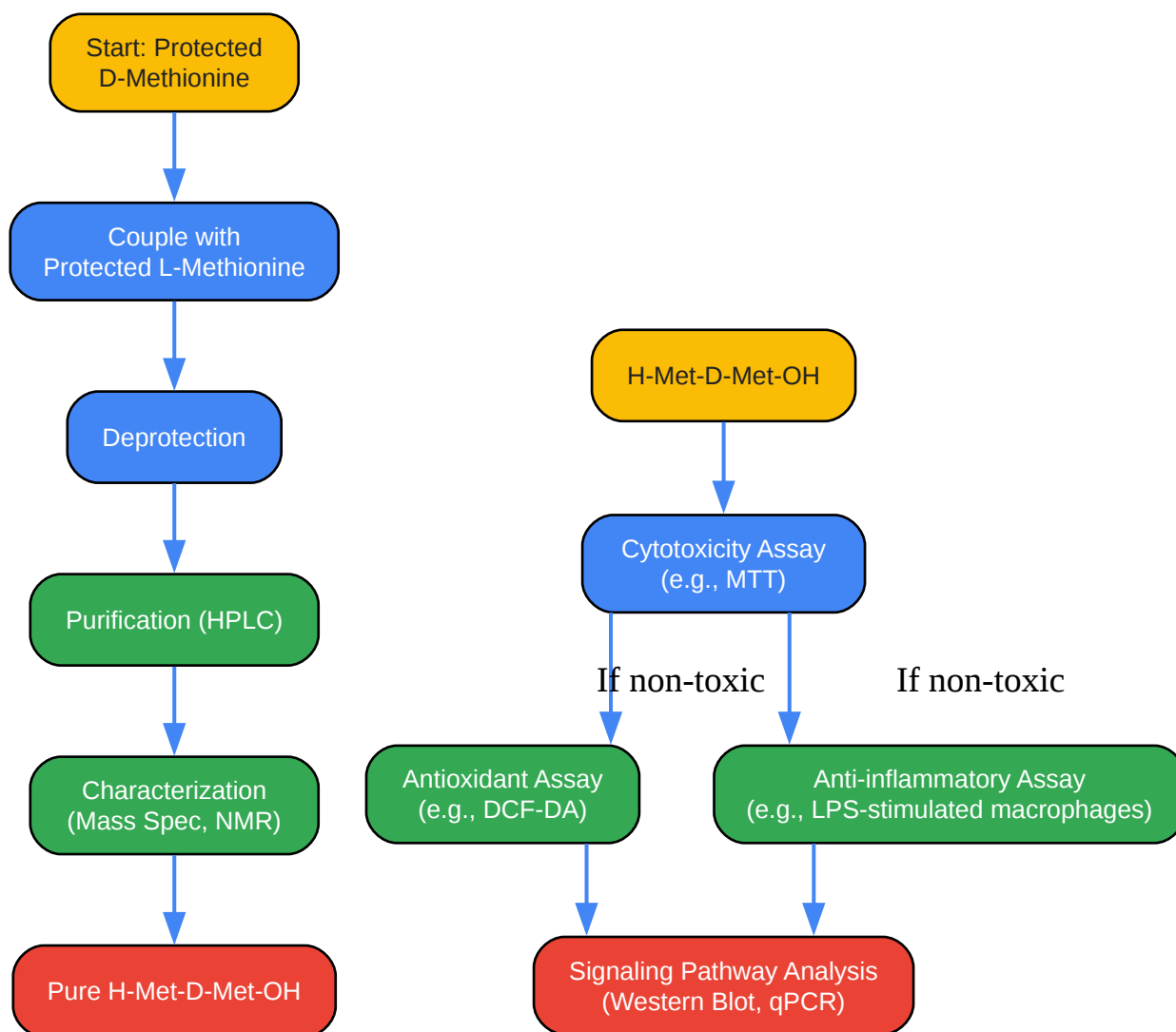
D-amino acids, such as D-serine, are known to have roles as neurotransmitters in the mammalian brain. While there is no direct evidence for **H-Met-D-Met-OH**, the presence of a D-amino acid warrants investigation into its potential effects on the central nervous system.

Proposed Experimental Protocols

Given the nascent stage of research, the following experimental workflows are proposed to systematically evaluate the therapeutic potential of **H-Met-D-Met-OH**.

Synthesis and Characterization

The initial step involves the chemical synthesis of **H-Met-D-Met-OH**. Standard solid-phase or solution-phase peptide synthesis methodologies can be employed.



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